

# physicochemical properties of 3-Fluoro-4-methoxyphenylacetic acid

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## Compound of Interest

Compound Name: 3-Fluoro-4-methoxyphenylacetic acid

Cat. No.: B1348530

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## An In-depth Technical Guide on the Physicochemical Properties of 3-Fluoro-4-methoxyphenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Fluoro-4-methoxyphenylacetic acid**. The information is presented to support research, drug discovery, and development activities where this compound may be of interest. All quantitative data is summarized in structured tables, and detailed experimental protocols for key property determinations are provided.

## Chemical Identity

- IUPAC Name: (3-Fluoro-4-methoxyphenyl)acetic acid
- CAS Number: 452-14-2
- Molecular Formula:  $C_9H_9FO_3$  [\[1\]](#)[\[2\]](#)
- Molecular Weight: 184.16 g/mol [\[1\]](#)
- Synonyms: 4-(Carboxymethyl)-2-fluoroanisole [\[1\]](#)

## Physicochemical Properties

The physicochemical properties of a compound are critical in determining its behavior in both chemical and biological systems. These properties influence absorption, distribution, metabolism, and excretion (ADME) in pharmacological contexts.

## Quantitative Physicochemical Data

The following table summarizes the key physicochemical parameters for **3-Fluoro-4-methoxyphenylacetic acid**.

Property	Value	Source
Melting Point	111-113 °C	ChemicalBook[3]
$\geq 112$ °C (lower value), $\leq 116$ °C (upper value)	Sigma-Aldrich	
Boiling Point	309.0 $\pm$ 27.0 °C (Predicted)	ChemicalBook[3]
pKa	4.25 $\pm$ 0.10 (Predicted)	ChemicalBook[3]
Density	1.269 $\pm$ 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[3]
logP (Octanol/Water Partition Coefficient)	1.461 (Predicted)	Cheméo[4]
Water Solubility (log <sub>10</sub> WS)	-1.82 (Predicted, in mol/L)	Cheméo[4]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These protocols are standard methods applicable to organic compounds like **3-Fluoro-4-methoxyphenylacetic acid**.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a useful indicator of purity.[5]

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[6]
- Capillary tubes (sealed at one end)[5]
- Sample of **3-Fluoro-4-methoxyphenylacetic acid**, finely powdered
- Mortar and pestle (if needed)

#### Procedure:

- Ensure the sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.[5][6]
- Pack a small amount of the powdered sample into the open end of a capillary tube to a depth of about 2-3 mm.[6]
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.[6]
- Place the capillary tube into the heating block of the melting point apparatus.[5][6]
- For an unknown compound, a rapid initial heating can be performed to determine an approximate melting range.[6]
- For an accurate measurement, start heating at a slow, controlled rate (e.g., 1-2 °C per minute) when the temperature is about 10-15 °C below the expected melting point.
- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

## Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.[7]

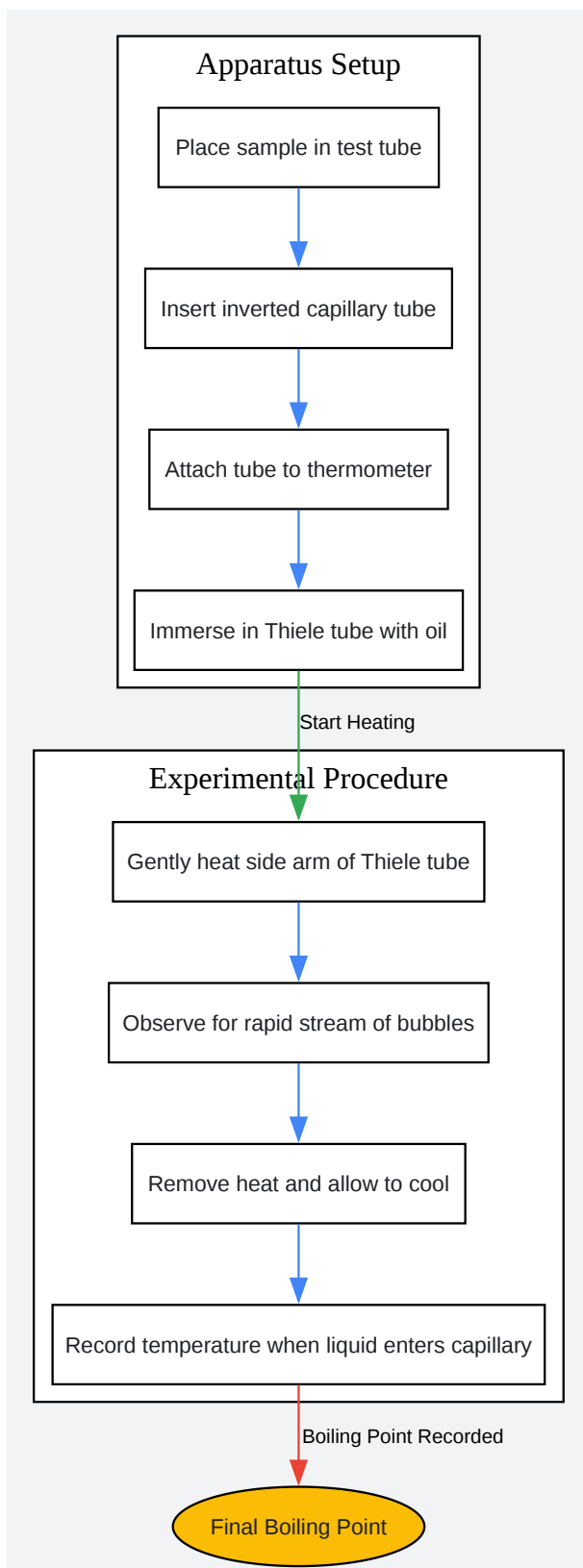
Apparatus:

- Thiele tube[8]
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or hot plate
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Place a few milliliters of the liquid sample (**3-Fluoro-4-methoxyphenylacetic acid**, if in liquid form or dissolved in a high-boiling solvent) into the small test tube.[7]
- Place the capillary tube, with its open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[8]
- Clamp the thermometer so that the bulb and the attached test tube are immersed in the heating oil within the Thiele tube. The side arm of the Thiele tube is designed to allow for even heat distribution by convection.[8]
- Gently heat the side arm of the Thiele tube.[8]
- As the temperature rises, air trapped in the capillary tube will bubble out.

- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has exceeded the external pressure.[\[7\]](#)[\[8\]](#)
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is just beginning to be drawn back into the capillary tube.[\[8\]](#)



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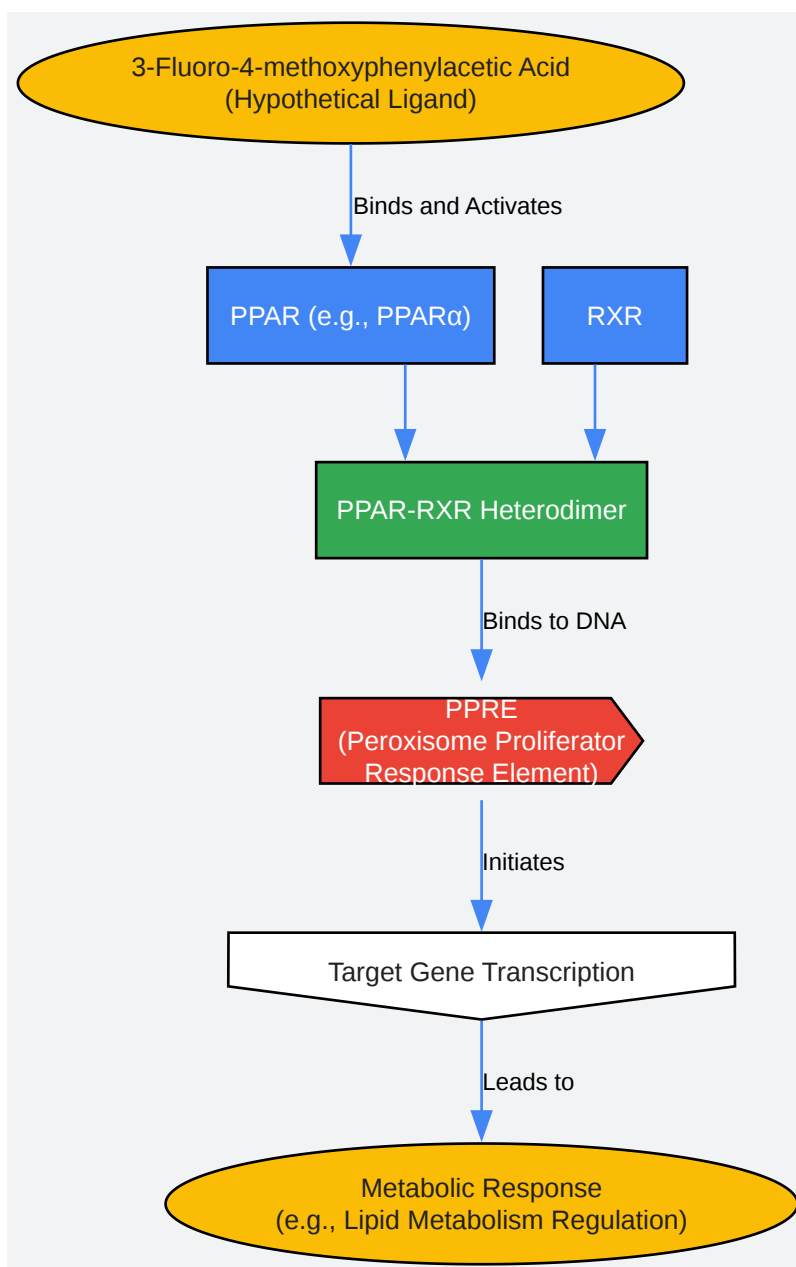
Experimental workflow for boiling point determination.

## Potential Biological Activity and Signaling Pathways

While no specific biological activities or signaling pathway involvements have been documented for **3-Fluoro-4-methoxyphenylacetic acid** in the reviewed literature, the structural class of substituted phenylacetic acids is known to exhibit a range of biological effects. Fluorination is a common strategy in medicinal chemistry to enhance pharmacological properties such as metabolic stability and binding affinity.<sup>[9][10]</sup>

Phenylacetic acid derivatives have been investigated for various therapeutic applications, including as anti-inflammatory agents and as ligands for nuclear receptors.<sup>[11]</sup> One such family of nuclear receptors is the Peroxisome Proliferator-Activated Receptors (PPARs), which are key regulators of lipid and glucose metabolism.<sup>[12][13][14][15]</sup> Some phenylacetic acid derivatives have been identified as PPAR agonists.<sup>[14]</sup>

Based on the activities of structurally related compounds, a hypothetical signaling pathway for a compound like **3-Fluoro-4-methoxyphenylacetic acid** could involve the activation of PPARs.



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Hypothetical PPAR signaling pathway.

## Conclusion

This technical guide provides foundational physicochemical data and standardized experimental protocols for **3-Fluoro-4-methoxyphenylacetic acid**. While its specific biological role is not yet elucidated, its structural similarity to known bioactive molecules suggests potential for further investigation in drug discovery and development. The provided information



serves as a valuable resource for researchers and scientists working with this and related compounds.

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